

Stability and storage conditions for 4-tert-Butyl-2-nitroaniline

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Compound of Interest

Compound Name: **4-tert-Butyl-2-nitroaniline**

Cat. No.: **B188902**

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Technical Support Center: 4-tert-Butyl-2-nitroaniline

This technical support center provides essential information regarding the stability and storage of **4-tert-Butyl-2-nitroaniline** to assist researchers, scientists, and drug development professionals in their experimental work.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **4-tert-Butyl-2-nitroaniline**?

A1: To ensure the stability and integrity of **4-tert-Butyl-2-nitroaniline**, it is recommended to store the compound in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon). The optimal storage temperature is between 2-8 °C.[1] The storage area should be cool, dry, and well-ventilated.[2]

Q2: Is **4-tert-Butyl-2-nitroaniline** sensitive to light?

A2: Yes, nitroaniline compounds can be sensitive to light.[3] Prolonged exposure to light, especially UV radiation, can lead to photodegradation.[4] It is advisable to store the compound in a light-protected container (e.g., an amber vial) and to minimize its exposure to direct light during handling and experiments.

Q3: What is the thermal stability of **4-tert-Butyl-2-nitroaniline**?

A3: While specific data for **4-tert-Butyl-2-nitroaniline** is not readily available, related ortho-nitroaniline compounds can be thermally unstable at elevated temperatures. For instance, the decomposition of o-nitroaniline can begin at approximately 225°C.^[5] It is important to avoid exposing **4-tert-Butyl-2-nitroaniline** to high temperatures to prevent thermal decomposition.^[5] Explosive decomposition of related nitroanilines may occur under fire conditions.^[6]

Q4: Are there any known incompatible materials with **4-tert-Butyl-2-nitroaniline**?

A4: Based on data for structurally similar compounds like 4-nitroaniline, it is prudent to avoid contact with strong oxidizing agents, strong acids, and strong reducing agents.^[7] Such materials could potentially react with the nitro or amino groups, leading to degradation of the compound.

Q5: What are the potential degradation products of **4-tert-Butyl-2-nitroaniline**?

A5: While specific degradation pathways for **4-tert-Butyl-2-nitroaniline** are not detailed in the available literature, studies on related nitroanilines provide insights into potential degradation products. Photodegradation of 4-nitroaniline has been shown to produce intermediates such as p-aminophenol, p-benzoquinone, and hydroquinone.^[4] Thermal decomposition of ortho-nitroaniline derivatives may proceed through the formation of a cyclic intermediate.^[2]

Troubleshooting Guide

Issue	Potential Cause Related to Stability	Recommended Action
Inconsistent or unexpected experimental results (e.g., lower than expected yield, presence of unknown impurities).	Degradation of 4-tert-Butyl-2-nitroaniline due to improper storage or handling.	<ol style="list-style-type: none">Verify that the compound has been stored under the recommended conditions (2-8 °C, inert atmosphere, protection from light).Perform a quality control check on the starting material (e.g., melting point, NMR, or HPLC) to assess its purity.If degradation is suspected, use a fresh, properly stored batch of the compound for subsequent experiments.
Change in physical appearance of the compound (e.g., color change, clumping).	The compound may have been exposed to moisture, light, or elevated temperatures.	<ol style="list-style-type: none">Discard the material if significant changes in appearance are observed.Review storage and handling procedures to prevent future occurrences. Ensure containers are tightly sealed and stored in a desiccator if necessary.
Poor solubility compared to literature values.	The presence of insoluble degradation products.	<ol style="list-style-type: none">Attempt to purify a small sample of the material (e.g., by recrystallization) and re-assess its solubility and purity.If purification is not feasible or successful, obtain a new batch of the compound.

Data Summary

Storage and Stability Parameters for 4-tert-Butyl-2-nitroaniline

Parameter	Recommended Condition/Value	Source
Storage Temperature	2 - 8 °C	[1]
Atmosphere	Under inert gas (nitrogen or Argon)	[1]
Light Exposure	Protect from light	[3]
Incompatible Materials	Strong acids, Strong oxidizing agents, Strong reducing agents	[7]
Thermal Decomposition Onset	Approx. 225 °C (for o-nitroaniline)	[5]

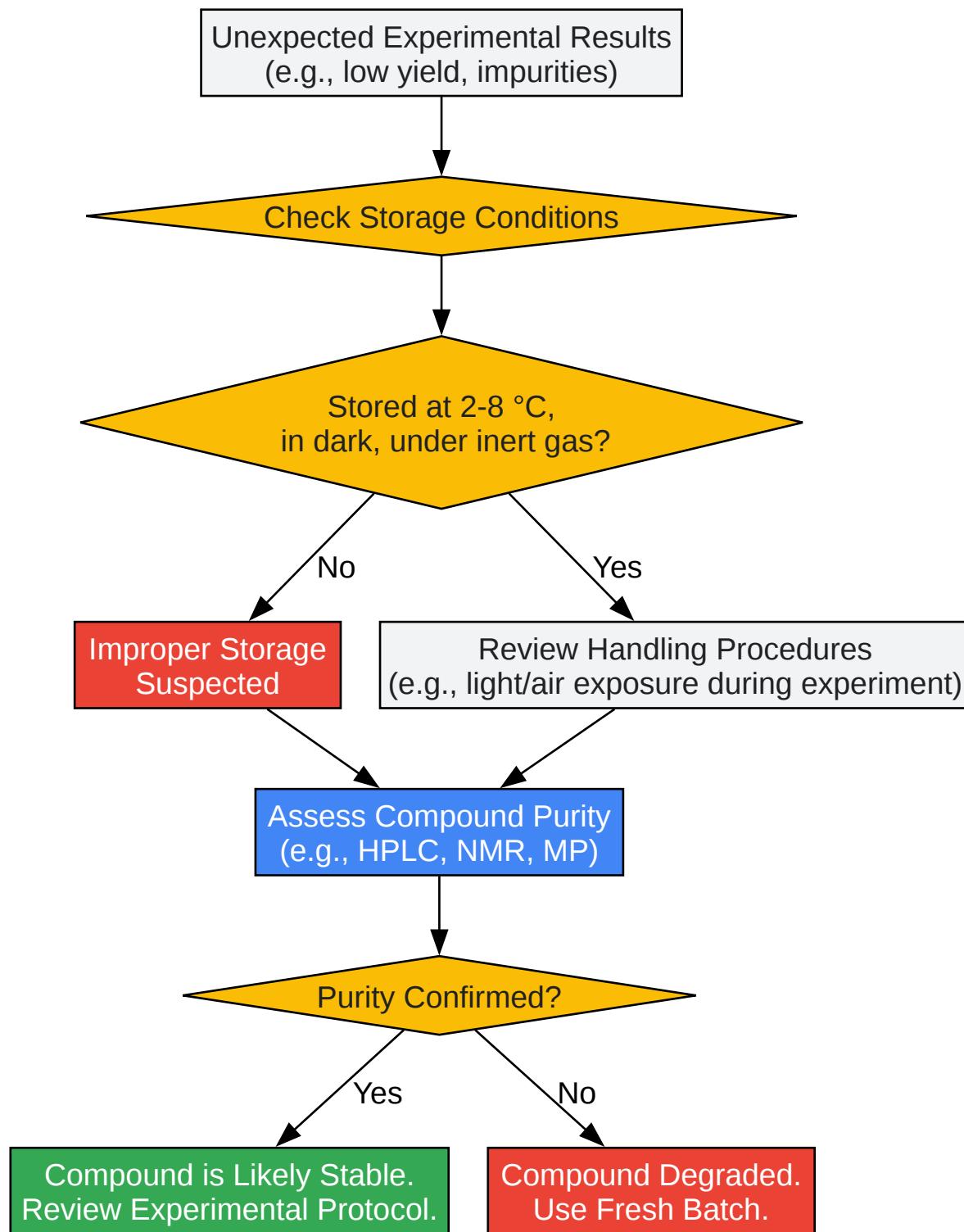
Experimental Protocols

Currently, specific experimental protocols for the stability testing of **4-tert-Butyl-2-nitroaniline** are not available in the provided search results. However, a general approach to assess stability would involve:

- Forced Degradation Studies: Exposing the compound to stress conditions such as elevated temperature, high humidity, UV/visible light, and acidic/basic/oxidative environments.
- Purity Analysis: Using a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC), to separate the parent compound from any degradation products.
- Identification of Degradants: Characterizing the structure of any significant degradation products using techniques like Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Visualizations

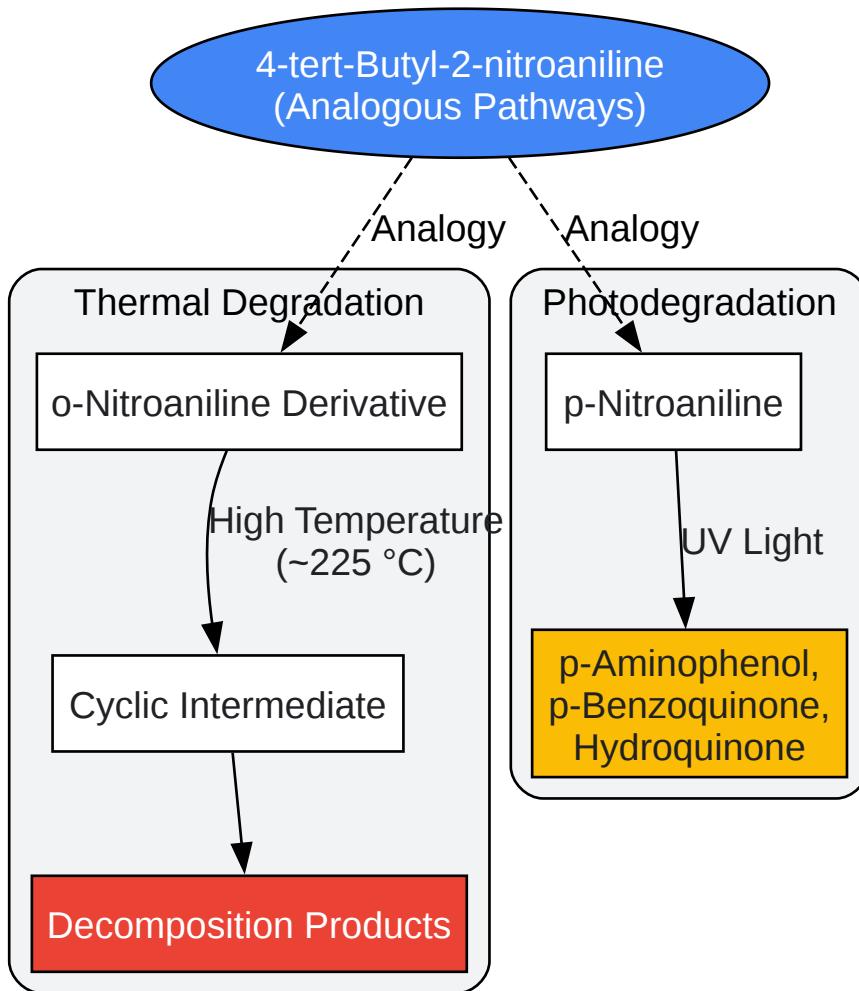
Logical Workflow for Troubleshooting Experimental Issues



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Caption: Troubleshooting workflow for unexpected experimental outcomes.

Potential Degradation Pathways for Nitroanilines



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Caption: Potential degradation pathways based on related compounds.

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